

## An In-depth Technical Guide to (4-(Aminomethyl)phenyl)methanol

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Compound of Interest		
Compound Name:	(4-(Aminomethyl)phenyl)methanol	
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### **Abstract**

(4-(Aminomethyl)phenyl)methanol is a bifunctional organic compound of significant interest in medicinal chemistry and materials science. Its structure, featuring both a primary amine and a primary alcohol on a benzene ring, makes it a versatile building block for the synthesis of more complex molecules, including pharmaceutical intermediates and ligands for coordination chemistry. This technical guide provides a comprehensive overview of the synthesis, purification, and physicochemical properties of (4-(Aminomethyl)phenyl)methanol and its hydrochloride salt. While a definitive single-crystal X-ray structure is not publicly available, this guide discusses the expected molecular geometry and intermolecular interactions that govern its solid-state properties. Detailed experimental protocols for its preparation are also presented to aid researchers in their laboratory work.

## Introduction

(4-(Aminomethyl)phenyl)methanol, also known as 4-(hydroxymethyl)benzylamine, is a valuable intermediate in organic synthesis. The presence of both a nucleophilic aminomethyl group and a hydroxymethyl group allows for a variety of chemical transformations, making it a key component in the construction of diverse molecular architectures. Its derivatives have been explored for their potential applications in drug discovery and as ligands in catalysis. This guide aims to consolidate the available technical information on this compound, with a focus on its synthesis and handling.



## **Physicochemical Properties**

A summary of the key physicochemical properties of **(4-(Aminomethyl)phenyl)methanol** and its hydrochloride salt is presented in Table 1. This data is essential for its proper handling, storage, and characterization.

Table 1: Physicochemical Properties of **(4-(Aminomethyl)phenyl)methanol** and its Hydrochloride Salt

Property	(4- (Aminomethyl)phenyl)met hanol	(4- (Aminomethyl)phenyl)met hanol Hydrochloride
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO	C <sub>8</sub> H <sub>12</sub> CINO
Molecular Weight	137.18 g/mol [1][2]	173.64 g/mol [3]
Appearance	Off-white solid	White solid[4]
Melting Point	80-82 °C	Not reported
Boiling Point (Predicted)	280.0 ± 20.0 °C	Not reported
Density (Predicted)	1.113 ± 0.06 g/cm <sup>3</sup>	Not reported
CAS Number	39895-56-2[4]	34403-46-8[3]

## **Molecular Structure and Expected Crystal Packing**

While a published single-crystal X-ray diffraction study for **(4-(Aminomethyl)phenyl)methanol** is not available in the Cambridge Structural Database, its molecular structure is unambiguous. The molecule consists of a para-substituted benzene ring with an aminomethyl (-CH<sub>2</sub>NH<sub>2</sub>) group and a hydroxymethyl (-CH<sub>2</sub>OH) group.

Expected Intermolecular Interactions:

In the solid state, the crystal packing is expected to be dominated by a network of intermolecular hydrogen bonds. The primary amine and hydroxyl groups are excellent hydrogen bond donors, while the nitrogen and oxygen atoms are also hydrogen bond acceptors. It is anticipated that strong N-H···O and O-H···N hydrogen bonds would be the



primary interactions, leading to the formation of chains or sheets of molecules. Additionally, weaker  $C\text{-}H\cdots\pi$  interactions involving the aromatic ring may also contribute to the overall stability of the crystal lattice.

For the hydrochloride salt, the ammonium group (-CH<sub>2</sub>NH<sub>3</sub>+) would be a stronger hydrogen bond donor, forming robust hydrogen bonds with the chloride ion (Cl<sup>-</sup>) and the hydroxyl group of neighboring molecules.

## **Experimental Protocols**

Detailed and reliable protocols for the synthesis and purification of **(4-(Aminomethyl)phenyl)methanol** are crucial for its application in research and development. Below are established methods for its preparation.

## Synthesis of (4-(Aminomethyl)phenyl)methanol Hydrochloride

A common and efficient method for the synthesis of **(4-(Aminomethyl)phenyl)methanol** is through the reduction of 4-(hydroxymethyl)benzonitrile. The resulting amine is often isolated as its hydrochloride salt, which tends to be more stable and easier to handle.[4]

Table 2: Experimental Protocol for the Synthesis of **(4-(Aminomethyl)phenyl)methanol** Hydrochloride



Step	Procedure
1. Reaction Setup	In a suitable pressure vessel, dissolve 4- (hydroxymethyl)benzonitrile (2.0 g, 15 mmol) in a solution of methanol and ammonia (100 mL).
2. Catalyst Addition	Add Raney Nickel (0.5 g) as the catalyst to the solution.
3. Hydrogenation	Pressurize the vessel with hydrogen gas to 50 psi and stir the reaction mixture for 20 hours at room temperature.
4. Work-up	Upon completion of the reaction, carefully vent the hydrogen and filter the reaction mixture through a pad of diatomaceous earth to remove the catalyst.
5. Isolation	Concentrate the filtrate under reduced pressure to yield (4-(aminomethyl)phenyl)methanol hydrochloride as a white solid (2.01 g, 98% yield). The product is often pure enough for subsequent steps without further purification.[4]

## **General Purification by Recrystallization**

For applications requiring high purity, the free base or its salt can be further purified by recrystallization. The choice of solvent is critical and should be determined experimentally.

Table 3: General Protocol for Recrystallization

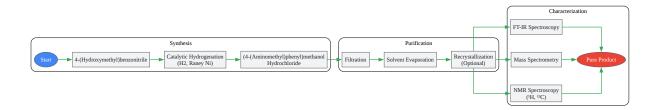


Step	Procedure
1. Dissolution	Dissolve the crude product in a minimum amount of a suitable hot solvent (e.g., ethanol, methanol-water mixture, or ethyl acetate).
2. Decolorization	If colored impurities are present, a small amount of activated carbon can be added to the hot solution.
3. Hot Filtration	Filter the hot solution to remove any insoluble impurities and activated carbon.
4. Crystallization	Allow the filtrate to cool slowly to room temperature, followed by further cooling in an ice bath to maximize crystal formation.
5. Collection	Collect the crystals by vacuum filtration and wash them with a small amount of cold solvent.
6. Drying	Dry the purified crystals under vacuum.

# Logical Workflow for Synthesis and Characterization

The following diagram illustrates the logical workflow for the synthesis and characterization of **(4-(Aminomethyl)phenyl)methanol** hydrochloride.





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Caption: Synthesis and Characterization Workflow.

## **Applications in Drug Development and Research**

(4-(Aminomethyl)phenyl)methanol serves as a critical building block in the synthesis of a wide range of biologically active molecules. Its bifunctional nature allows for its incorporation into scaffolds that can interact with various biological targets. For instance, it can be used in the synthesis of novel analgesics and anti-inflammatory agents.[5] Furthermore, its ability to act as a linker makes it a valuable component in the design of prodrugs and targeted drug delivery systems. Researchers in medicinal chemistry can utilize this compound to explore new chemical space and develop novel therapeutic agents.

## Conclusion

This technical guide has provided a detailed overview of the synthesis, properties, and handling of **(4-(Aminomethyl)phenyl)methanol** and its hydrochloride salt. While the absence of a published crystal structure limits a definitive analysis of its solid-state packing, the provided experimental protocols and discussion on its expected molecular interactions offer valuable



insights for researchers. The versatility of this compound as a synthetic intermediate ensures its continued importance in the fields of drug discovery and materials science.

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